

A Comprehensive Technical Guide to Iridium(3+) Acetate: Safety, Handling, and Experimental Considerations

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Compound of Interest

Compound Name: *Iridium(3+);acetate*

Cat. No.: *B13793390*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Iridium(3+) acetate (CAS No. 52705-52-9) is a coordination compound with significant applications in catalysis, particularly in organic synthesis and as a precursor for other catalysts. [1][2][3] Its utility in research and development necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides an in-depth overview of the material's properties, hazards, handling protocols, and emergency procedures, compiled from various safety data sheets and chemical suppliers.

Chemical and Physical Properties

Iridium(3+) acetate is a complex organometallic compound. While detailed physical properties are not consistently reported across all sources, the available data is summarized below. It is typically described as a teal or dark-colored solid and is known for its stability under appropriate storage conditions.[1][4]

Property	Value	Source(s)
CAS Number	52705-52-9	[1] [4] [5] [6] [7] [8] [9]
Molecular Formula	C14H24Ir3O18	[4] [6]
Molecular Weight	~1056.98 g/mol	[4] [6]
Appearance	Teal or dark-colored solid	[1] [4]
Solubility	Slight solubility in DMSO and methanol	[4]
Storage Conditions	2-8°C, protect from light, store under nitrogen	[6] [8]

Safety and Hazard Information

Iridium(3+) acetate is classified as a hazardous substance and requires careful handling. The primary hazards are related to eye and skin contact.

GHS Hazard Statements

Hazard Statement	Description	Source(s)
H315	Causes skin irritation.	[3]
H317	May cause an allergic skin reaction.	[10]
H318	Causes serious eye damage.	[10]
H319	Causes serious eye irritation.	[3]

Toxicological Information

Detailed toxicological studies on Iridium(3+) acetate are limited. However, it is known to cause serious eye damage and may cause an allergic skin reaction.[\[10\]](#) No classification data on carcinogenic, mutagenic, or reproductive toxicity is currently available from major regulatory bodies.[\[10\]](#)

Handling and Storage

Proper handling and storage procedures are critical to minimize risks associated with Iridium(3+) acetate.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE Type	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	[10]
Skin Protection	Impervious gloves (e.g., nitrile rubber).	[10]
Body Protection	Laboratory coat.	[10]
Respiratory Protection	Use a suitable respirator if high concentrations are present.	[10]

Safe Handling Practices

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[10\]](#)
- Wash hands thoroughly after handling.
- Keep the container tightly sealed.[\[10\]](#)
- Ensure good ventilation in the workplace.[\[10\]](#)
- Avoid contact with eyes, skin, and clothing.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.[\[10\]](#)

- Store away from oxidizing agents.[\[10\]](#)
- Recommended storage temperature is between 2-8°C.[\[6\]](#)
- Store under an inert atmosphere (e.g., nitrogen) and protect from light.[\[4\]](#)[\[8\]](#)

Experimental Protocols and Considerations

While specific, detailed experimental protocols for Iridium(3+) acetate are proprietary and depend on the reaction, general guidelines for handling air-sensitive catalysts are applicable.

General Protocol for Handling an Air-Sensitive Catalyst

Many iridium complexes, including Iridium(3+) acetate, are air-sensitive and require handling under an inert atmosphere to prevent degradation and ensure catalytic activity.

- **Glassware Preparation:** All glassware should be thoroughly dried in an oven (e.g., at 125°C overnight) and cooled under a stream of dry, inert gas (e.g., nitrogen or argon).[\[11\]](#)[\[12\]](#)
- **Inert Atmosphere:** Reactions should be carried out in a glove box or using Schlenk line techniques to maintain an inert atmosphere.[\[13\]](#)[\[14\]](#)
- **Solvent and Reagent Preparation:** Use anhydrous solvents and ensure all other reagents are free from water and oxygen.
- **Catalyst Transfer:** Transfer the catalyst from its storage container to the reaction vessel within the inert atmosphere of a glove box or using a syringe through a septum.[\[11\]](#)[\[12\]](#)
- **Reaction Monitoring:** Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC, NMR).
- **Work-up and Purification:** Quench the reaction and perform work-up and purification steps as required by the specific protocol, keeping in mind the potential sensitivity of the products.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

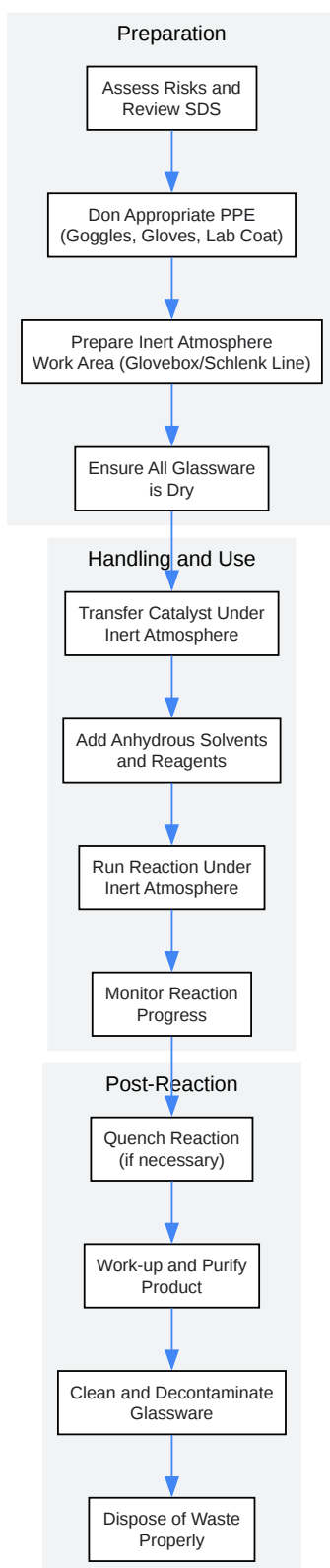
Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical advice.	[10]
Skin Contact	Immediately wash with soap and water and rinse thoroughly. Seek immediate medical advice.	[10]
Eye Contact	Rinse the opened eye for several minutes under running water. Consult a physician.	[10]
Ingestion	Seek medical treatment.	[10]

Spill Response

A minor spill in a laboratory can be managed by trained personnel with the appropriate spill kit. For large spills, evacuate the area and contact emergency services.

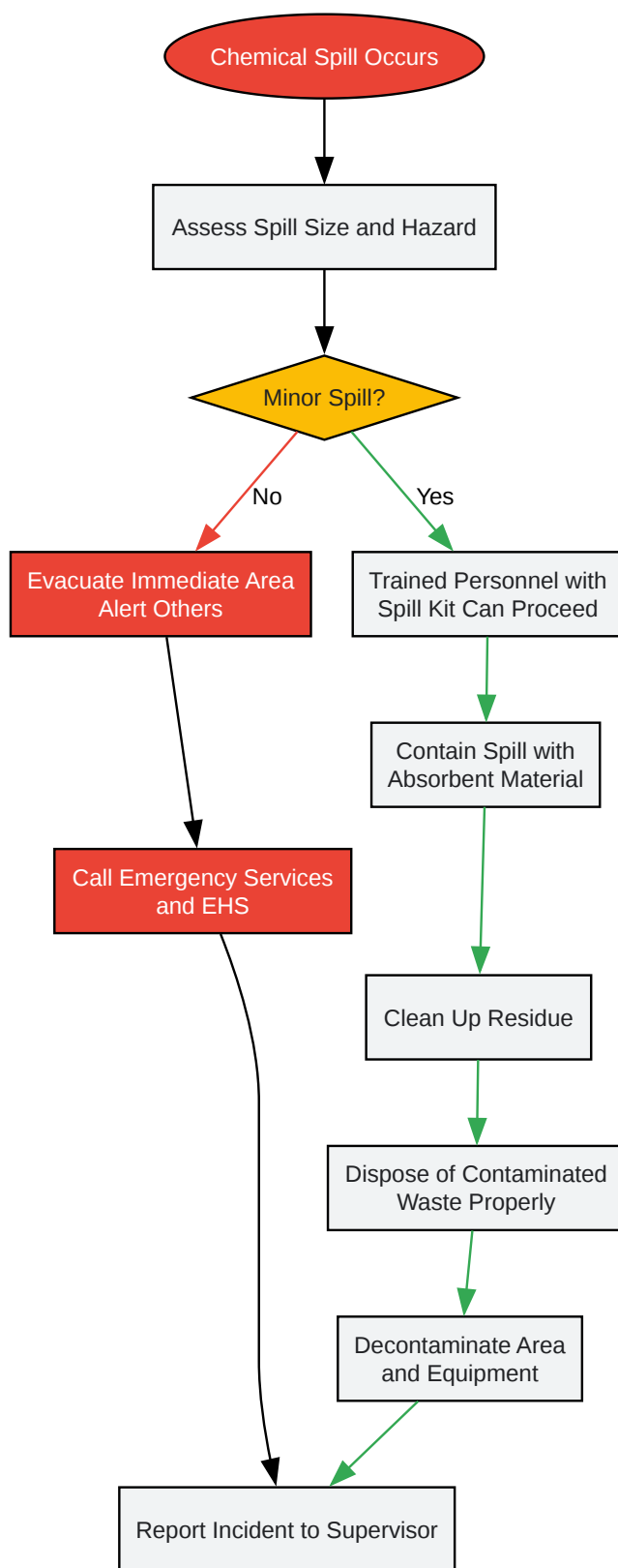
Visualized Workflows and Relationships

To aid in the understanding of handling procedures and logical relationships, the following diagrams are provided.



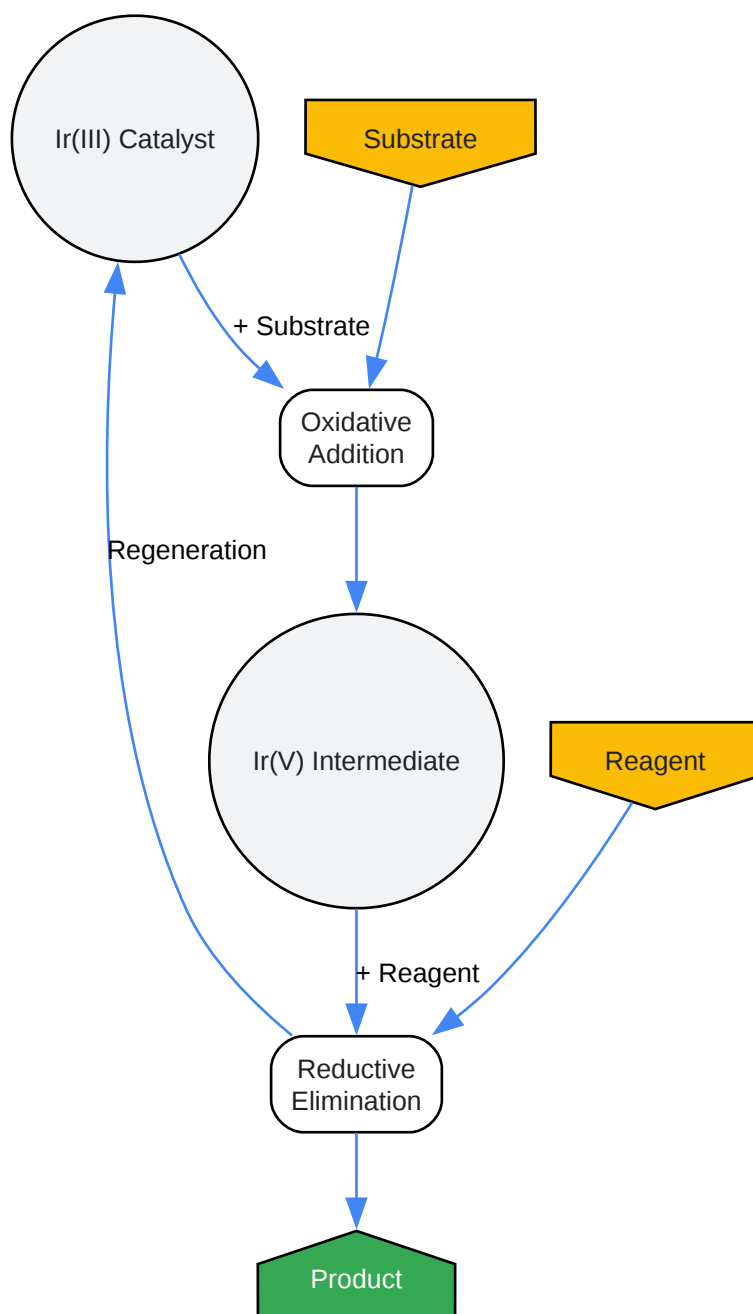
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Caption: Experimental Workflow for Handling Iridium(3+) Acetate.



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Caption: Emergency Spill Response Workflow.



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Caption: Simplified Iridium Catalytic Cycle.

Conclusion

Iridium(3+) acetate is a valuable catalyst in chemical research and development. Its effective use is predicated on a strong foundation of safety and proper handling. Researchers, scientists, and drug development professionals must adhere to the guidelines outlined in this

document and the substance's Safety Data Sheet to mitigate risks and ensure successful experimental outcomes. A thorough understanding of its properties and hazards is paramount for its responsible application in the advancement of science.

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